Application Note: High-Precision Acylation of 2-Iodo-4-Pyridinecarboxylic Acid Hydrazide

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Compound of Interest

Compound Name:	*4-Pyridinecarboxylic acid, 2-iodo-, hydrazide*
CAS No.:	*29247-87-8*
Cat. No.:	*B1213282*

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-acylation of 2-iodoisonicotinohydrazide.

Abstract & Strategic Context

The acylation of 2-iodo-4-pyridinecarboxylic acid hydrazide (also known as 2-iodoisonicotinohydrazide) is a pivotal transformation in the synthesis of antitubercular agents, anticancer scaffolds, and precursors for 1,3,4-oxadiazoles. Unlike the parent compound isoniazid, the 2-iodo substituent introduces unique electronic and steric factors. The iodine atom serves as a critical "synthetic handle" for downstream palladium-catalyzed cross-coupling (Sonogashira, Suzuki), necessitating acylation protocols that are chemically mild to preserve the carbon-iodine (

) bond.

This guide provides two validated protocols for synthesizing

-acyl hydrazides (hydrazides), prioritizing regioselectivity (favoring the terminal

nitrogen) and yield.

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Key Chemical Challenges

- Regioselectivity: Preventing di-acylation at the internal amide nitrogen (

).
- Solubility: The 2-iodo moiety and pyridine core reduce solubility in non-polar solvents (DCM, Toluene), often requiring polar aprotic solvents (DMF, DMSO).
- Chemoselectivity: Avoiding displacement or reduction of the iodine atom.

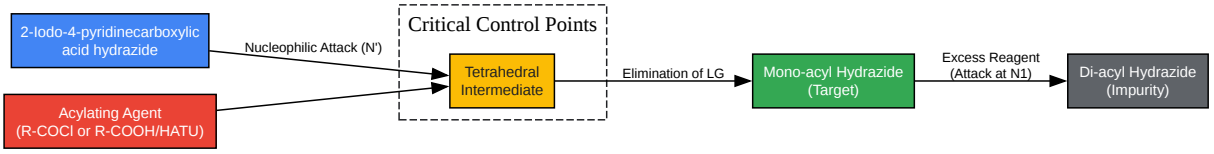
Chemical Mechanism & Logic

The reaction proceeds via a nucleophilic attack of the terminal hydrazide nitrogen (

) onto the carbonyl carbon of the acylating agent. The 2-iodo group exerts an inductive electron-withdrawing effect ($ -I $), slightly reducing the nucleophilicity of the hydrazide compared to unsubstituted isoniazid. Consequently, slightly longer reaction times or stronger electrophiles may be required compared to standard benzohydrazides.

Mechanism Diagram

The following diagram illustrates the pathway and the potential side-reaction (di-acylation).



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Figure 1: Mechanistic pathway highlighting the critical branching point between mono- and di-acylation.

Experimental Protocols

Protocol A: The Acid Chloride Method (Standard)

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Best for: Simple aliphatic or aromatic acyl groups where the acid chloride is commercially available or stable. Scale: 1.0 mmol – 100 mmol.

Reagents

- Substrate: 2-iodo-4-pyridinecarboxylic acid hydrazide (1.0 equiv).
- Electrophile: Acid Chloride (R-COCl) (1.05 equiv). Do not exceed 1.1 equiv.
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 – 1.5 equiv).
- Solvent: Anhydrous THF (primary choice) or DMF (if solubility is poor).

Step-by-Step Methodology

- Solubilization: In a flame-dried round-bottom flask under Nitrogen (

  ), suspend the hydrazide (1.0 equiv) in anhydrous THF (

).

  - Note: If the starting material does not dissolve, add dry DMF dropwise until a clear solution or fine suspension is achieved. The 2-iodo analog is less soluble than isoniazid.

- Base Addition: Cool the mixture to

  using an ice bath. Add TEA (1.2 equiv) dropwise. Stir for 10 minutes.

- Acylation: Dilute the Acid Chloride (1.05 equiv) in a minimal amount of THF. Add this solution dropwise to the reaction mixture over 15–20 minutes.

  - Critical: Rapid addition causes localized high concentrations, leading to di-acylation.

- Reaction: Allow the mixture to warm to room temperature (RT) naturally. Stir for 3–6 hours.

  - Checkpoint: Monitor by TLC (System: 5% MeOH in DCM). The product is usually less polar than the starting hydrazide but more polar than the acid chloride.

- Quench & Isolation:

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- Pour the reaction mixture into ice-cold water (

).
- Stir vigorously for 30 minutes. The product typically precipitates as a white or off-white solid.
- Filter the solid and wash with cold water (

) and cold diethyl ether (

) to remove traces of acid chloride.

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (MeOH/DCM gradient) if necessary.

Protocol B: The Coupling Agent Method (Mild)

Best for: Complex carboxylic acids, chiral acids, or when the acid chloride is unstable. Scale: 0.5 mmol – 10 mmol.

Reagents

- Substrate: 2-iodo-4-pyridinecarboxylic acid hydrazide (1.0 equiv).
- Carboxylic Acid: R-COOH (1.1 equiv).
- Coupling Agent: EDC

  HCl (1.2 equiv) and HOBt (1.2 equiv) OR HATU (1.1 equiv).
- Base: DIPEA (2.0 – 3.0 equiv).
- Solvent: Anhydrous DMF.

Step-by-Step Methodology

- Activation: In a clean vial/flask, dissolve the Carboxylic Acid (1.1 equiv) in anhydrous DMF (

).

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- Reagent Addition: Add DIPEA (2.5 equiv) followed by HATU (1.1 equiv) or EDC/HOBt. Stir at RT for 15–30 minutes to generate the active ester.
- Coupling: Add the 2-iodo-4-pyridinecarboxylic acid hydrazide (1.0 equiv) directly to the activated acid solution.
- Incubation: Stir at RT for 12–18 hours.
  - Note: Coupling reactions with hydrazides are slower than with amines due to the alpha-effect being counteracted by the electron-withdrawing pyridine ring.
- Workup:
  - Dilute with EtOAc (

).
  - Wash sequentially with:

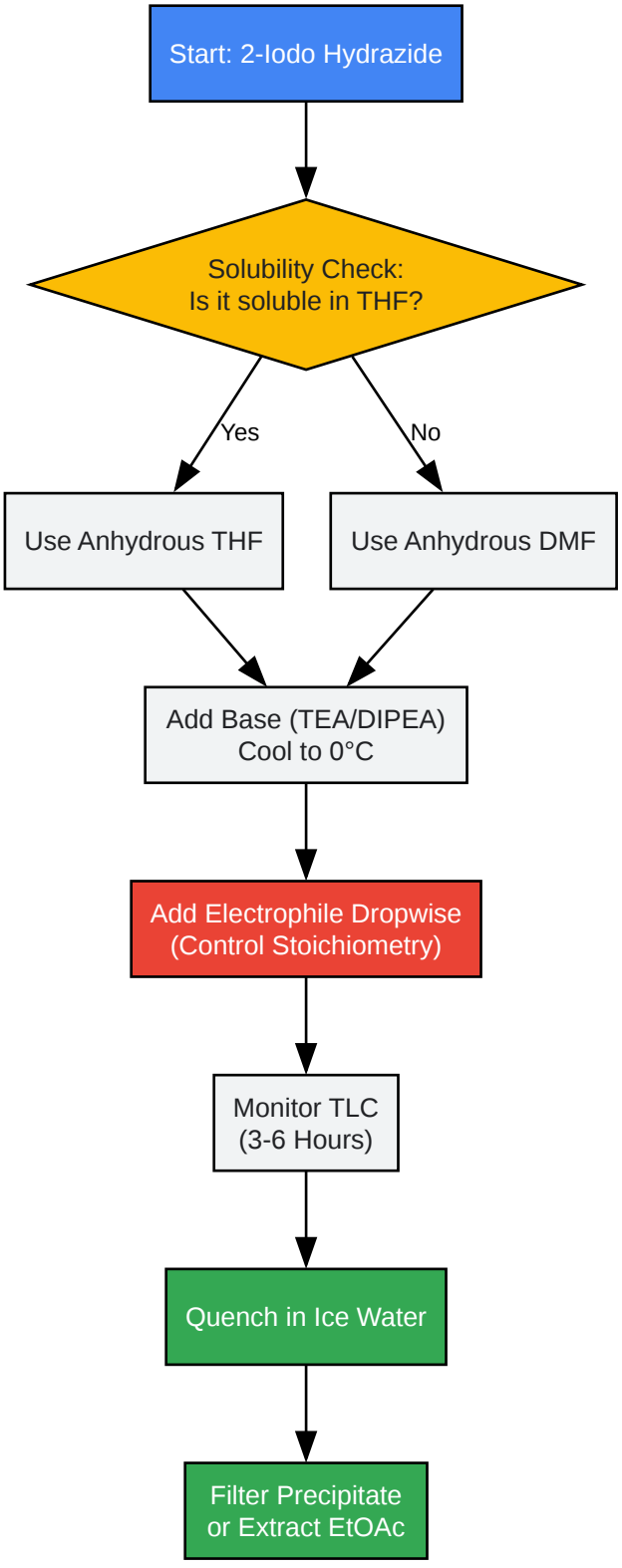
    1. Saturated

       (removes unreacted acid).
    2. Water (

       to remove DMF).
    3. Brine.
  - Dry over

    , filter, and concentrate.

Workflow Visualization



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Figure 2: Decision tree and workflow for selecting the solvent system and executing the acylation.

Analytical Validation & Troubleshooting

Data Summary Table

Parameter	Method A (Acid Chloride)	Method B (Coupling Agents)
Reaction Time	3 – 6 Hours	12 – 18 Hours
Temperature		RT
Typical Yield	75% – 90%	60% – 85%
Major Impurity	Di-acylated product	Unreacted Acid / Urea byproducts
Purification	Precipitation/Wash	Column Chromatography

Validation Criteria (QC)

- NMR (DMSO-

  ):

  - Look for three distinct NH signals if the exchange is slow, or two if fast.
  - The hydrazide protons (

) typically appear downfield (

).
  - The 2-iodo-pyridine protons will show a distinct coupling pattern (singlet at C3, doublet at C5/C6).

- Mass Spectrometry (LC-MS):

  - Confirm the presence of Iodine. The mass spectrum should show the characteristic mass defect of iodine.

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- Check

  and ensure no

  (di-acylation) is present.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield / No Reaction	Poor solubility of hydrazide.	Switch solvent to DMF or NMP. Warm slightly ( ) if using Method B.
Di-acylation observed	Excess acid chloride or high temp.	Strictly limit acid chloride to 1.05 equiv. Add reagent slower at .
Product is sticky/oil	DMF retention.	Wash organic layer thoroughly with water ( ) or lyophilize.
Iodine loss	Palladium contamination or photolysis.	Keep reaction in dark. Ensure glassware is free of transition metals.

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